

# In-Depth Technical Guide: 5-Hydroxyheptan-2-one (CAS Number: 37902-41-3)

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## Compound of Interest

Compound Name: 5-Hydroxyheptan-2-one

Cat. No.: B15474867

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## Introduction

**5-Hydroxyheptan-2-one**, with the CAS number 37902-41-3, is a bifunctional organic molecule belonging to the class of hydroxy ketones.<sup>[1]</sup> These compounds contain both a hydroxyl (-OH) and a ketone (C=O) functional group, imparting them with a unique reactivity profile that makes them valuable intermediates in organic synthesis. The presence of both a nucleophilic hydroxyl group and an electrophilic carbonyl carbon, along with the potential for enolization, allows for a diverse range of chemical transformations. This guide provides a comprehensive overview of the known properties, a detailed plausible synthesis protocol, and an exploration of the potential biological significance of **5-hydroxyheptan-2-one**.

## Physicochemical Properties

The known physicochemical properties of **5-Hydroxyheptan-2-one** are summarized in the table below. This data is primarily sourced from computational predictions available in public chemical databases.

Property	Value	Source
Molecular Formula	C7H14O2	PubChem[1]
Molecular Weight	130.18 g/mol	PubChem[1]
IUPAC Name	5-hydroxyheptan-2-one	PubChem[1]
SMILES	<chem>CCC(CCC(=O)C)O</chem>	PubChem[1]
InChI	InChI=1S/C7H14O2/c1-3-7(9)5-4-6(2)8/h7,9H,3-5H2,1-2H3	PubChem[1]
InChIKey	MQRALIJAASQPNT-UHFFFAOYSA-N	PubChem[1]
XLogP3	0.5	PubChem[1]
Topological Polar Surface Area	37.3 Å <sup>2</sup>	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	4	PubChem

## Experimental Protocols

While specific, peer-reviewed experimental protocols for the synthesis of **5-Hydroxyheptan-2-one** are not readily available in the literature, a plausible and well-established method for its preparation is the Reformatsky reaction. This reaction involves the condensation of an aldehyde or ketone with an  $\alpha$ -halo ester in the presence of zinc metal to form a  $\beta$ -hydroxy ester. [2][3][4][5][6] Subsequent hydrolysis and decarboxylation of the resulting ester would yield the desired  $\gamma$ -hydroxy ketone.

## Proposed Synthesis via Reformatsky Reaction

This protocol outlines a potential synthetic route to **5-Hydroxyheptan-2-one** from propanal and ethyl 4-bromobutanoate.

## Reaction Scheme:

Propanal + Ethyl 4-bromobutanoate  $\xrightarrow{(1. \text{Zn, THF}; 2. \text{H}_3\text{O}^+)}$  Ethyl 5-hydroxyheptanoate  $\xrightarrow{(\text{H}_3\text{O}^+, \Delta)}$  **5-Hydroxyheptan-2-one**

## Materials and Reagents:

- Propanal
- Ethyl 4-bromobutanoate
- Zinc dust (activated)
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate (NaHCO<sub>3</sub>), saturated aqueous solution
- Brine (saturated aqueous NaCl solution)
- Magnesium sulfate (MgSO<sub>4</sub>), anhydrous
- Diethyl ether
- Standard laboratory glassware and equipment (round-bottom flasks, dropping funnel, condenser, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator)

## Procedure:

- Activation of Zinc: Zinc dust is activated by stirring with dilute HCl, followed by washing with water, ethanol, and diethyl ether, and then dried under vacuum.
- Reaction Setup: A three-necked round-bottom flask equipped with a dropping funnel, a reflux condenser, and a magnetic stirrer is charged with activated zinc dust and anhydrous THF under an inert atmosphere (e.g., nitrogen or argon).

- **Initiation:** A small amount of a solution of propanal and ethyl 4-bromobutanoate in anhydrous THF is added to the zinc suspension. The reaction mixture is gently warmed to initiate the reaction, which is indicated by a slight exotherm and the appearance of a cloudy solution.
- **Addition of Reactants:** The remaining solution of propanal and ethyl 4-bromobutanoate is added dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- **Reaction Completion:** After the addition is complete, the reaction mixture is stirred at reflux for an additional 1-2 hours to ensure complete consumption of the starting materials.
- **Work-up:** The reaction mixture is cooled to room temperature and then quenched by the slow addition of dilute HCl. The aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with saturated NaHCO<sub>3</sub> solution, followed by brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous MgSO<sub>4</sub>, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude ethyl 5-hydroxyheptanoate.
- **Hydrolysis and Decarboxylation:** The crude ester is then subjected to acidic hydrolysis and decarboxylation by refluxing with a dilute mineral acid (e.g., HCl or H<sub>2</sub>SO<sub>4</sub>). The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Final Work-up and Purification:** Upon completion, the reaction mixture is cooled, neutralized, and extracted with a suitable organic solvent. The organic layer is washed, dried, and concentrated to give the crude **5-Hydroxyheptan-2-one**.

## Purification and Analysis

- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel.
- **Analysis:** The identity and purity of the final product can be confirmed by standard analytical techniques:
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy to confirm the chemical structure.

- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the presence of the hydroxyl (-OH) and carbonyl (C=O) functional groups.
- Gas Chromatography (GC): To assess the purity of the compound.

## Potential Biological Significance

Direct studies on the biological activity of **5-Hydroxyheptan-2-one** are scarce in the scientific literature. However, the biological roles of structurally related aliphatic ketones, such as 2-heptanone, can provide insights into its potential applications.

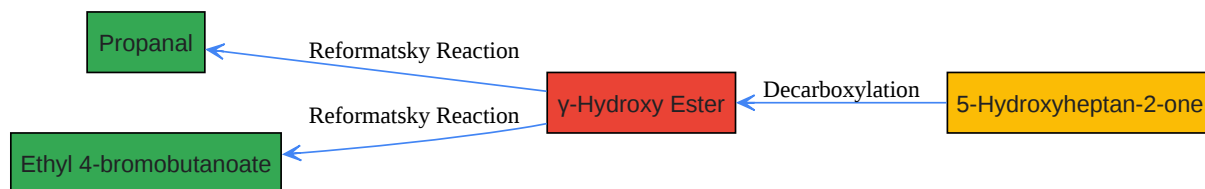
2-Heptanone is a naturally occurring compound found in various plants and is also a pheromone in some insects and mammals.<sup>[7]</sup> It has been identified as a component of the alarm pheromone of honeybees and has been shown to act as an anesthetic on pests like wax moth larvae and Varroa mites.<sup>[7][8]</sup> This suggests a potential application of related compounds in pest control.

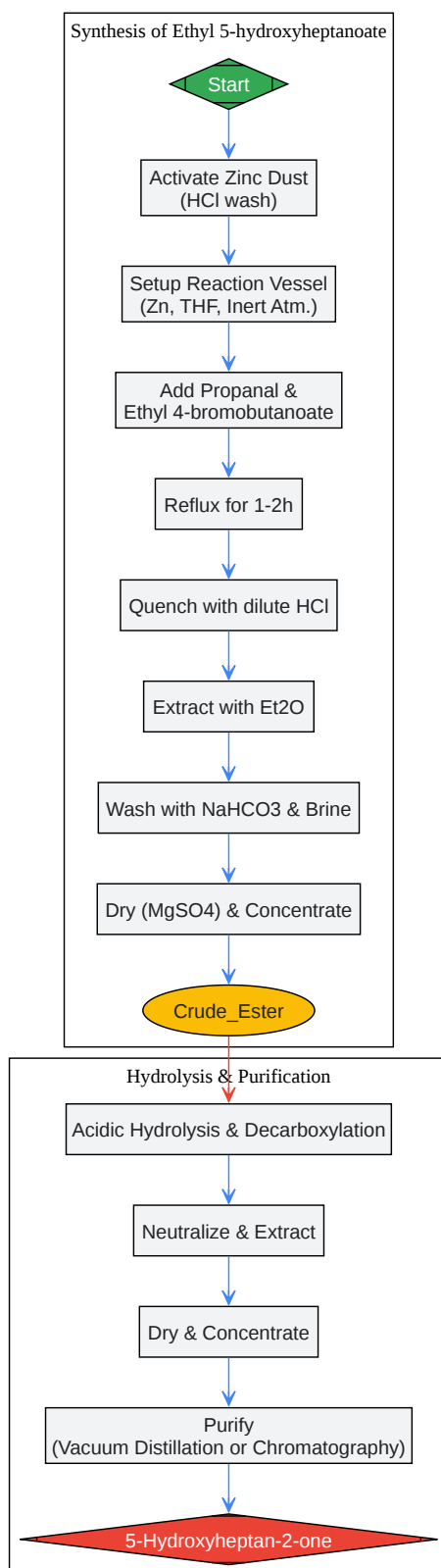
Furthermore, long-chain aliphatic hydroxy ketones isolated from medicinal plants have been reported to exhibit a range of biological activities, including anticancer, antimicrobial, and antioxidant properties.<sup>[9]</sup> The presence of both a hydroxyl and a ketone group in **5-Hydroxyheptan-2-one** makes it a candidate for investigation into similar biological activities. Its bifunctional nature could allow for interactions with biological targets such as enzymes and receptors. Further research is warranted to explore the potential pharmacological and biological activities of **5-Hydroxyheptan-2-one**.

## Visualizations

### Retrosynthetic Analysis

The following diagram illustrates a plausible retrosynthetic pathway for **5-Hydroxyheptan-2-one**, leading back to simple starting materials.





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